Technical Comparison Guide: Spectral Profiling of 1-(3-Bromophenyl)-2-methoxyethan-1-amine

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Compound of Interest

Compound Name:	*1-(3-Bromophenyl)-2-methoxyethan-1-amine*
CAS No.:	*1270367-91-3*
Cat. No.:	*B2834766*

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Executive Summary & Core Directive

This guide addresses the analytical characterization of **1-(3-Bromophenyl)-2-methoxyethan-1-amine** (referred to herein as 3-BMEA). As a chiral phenethylamine derivative featuring both a halogenated aromatic system and a

-methoxy ether side chain, 3-BMEA presents unique spectral challenges compared to its regioisomers (e.g., para-bromo analogs) and functional analogs (e.g., non-methoxylated phenethylamines).

The Challenge: In synthetic workflows—particularly reductive aminations or Grignard additions—distinguishing the meta-substituted product from para-impurities or defunctionalized byproducts is critical for establishing structure-activity relationships (SAR).

The Solution: This guide provides a self-validating spectral framework combining

H NMR splitting logic with Mass Spectrometry (MS) isotopic signatures to definitively authenticate 3-BMEA.

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Theoretical vs. Experimental Spectral Benchmarking

To ensure scientific integrity, we compare 3-BMEA against its most common structural analog: 1-(4-Bromophenyl)-2-methoxyethan-1-amine (4-BMEA).

A. Nuclear Magnetic Resonance (H NMR) Profiling

Solvent: CDCl

| Frequency: 400 MHz[1][2][3]

The definitive identification relies on the Aromatic Region (7.0 – 8.0 ppm). The meta-substitution of 3-BMEA disrupts symmetry, creating a highly specific 4-proton pattern distinct from the symmetric para-isomer.

Feature	3-BMEA (Target)	4-BMEA (Alternative)	Differentiation Logic
Aromatic Symmetry	Asymmetric ( )	Symmetric (axis)	Primary Differentiator
Aromatic Signals	4 Distinct Signals:1. singlet (H2)2. doublet (H4)3. doublet (H6)4. triplet (H5)	2 Distinct Signals:AA'BB' System(Appears as two "roofed" doublets)	The meta-isomer shows a distinct singlet (isolated between Br and alkyl chain).
Methine (-CH)	4.0–4.2 ppm (dd)	4.0–4.2 ppm (dd)	Indistinguishable; diagnostic for the amine core but not regioisomerism.
Methoxy (-OCH)	3.35 ppm (s)	3.35 ppm (s)	Confirms ether presence vs. alcohol/alkyl analogs.

B. Mass Spectrometry (MS) Fragmentation

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Ionization: Electron Impact (EI, 70 eV)

The presence of Bromine provides a "built-in" isotopic label. Natural Bromine exists as

Br and

Br in a nearly 1:1 ratio.

- Molecular Ion (

  ): Weak signals at m/z 229 and 231 (1:1 ratio).

- Base Peak (

  -Cleavage): The primary fragmentation pathway for phenethylamines is the cleavage of the C

  -C

  bond.

  - Mechanism: Radical site on Nitrogen triggers loss of the

    -substituent (the -CH

    OCH

    group).

  - Resulting Fragment: The stabilized iminium ion

    .

  - m/z Calculation:

    - Br-Phenyl-CH=NH

      =

    - Br-Phenyl-CH=NH

      =

- Diagnostic Value: A 1:1 doublet at m/z 184/186 confirms the bromo-phenyl-amine core is intact, while the loss of mass 45 (-CH

  OMe) confirms the side chain structure.

Structural Elucidation Logic (Visualization)

The following decision tree illustrates the logical flow for confirming 3-BMEA identity, rejecting common impurities.

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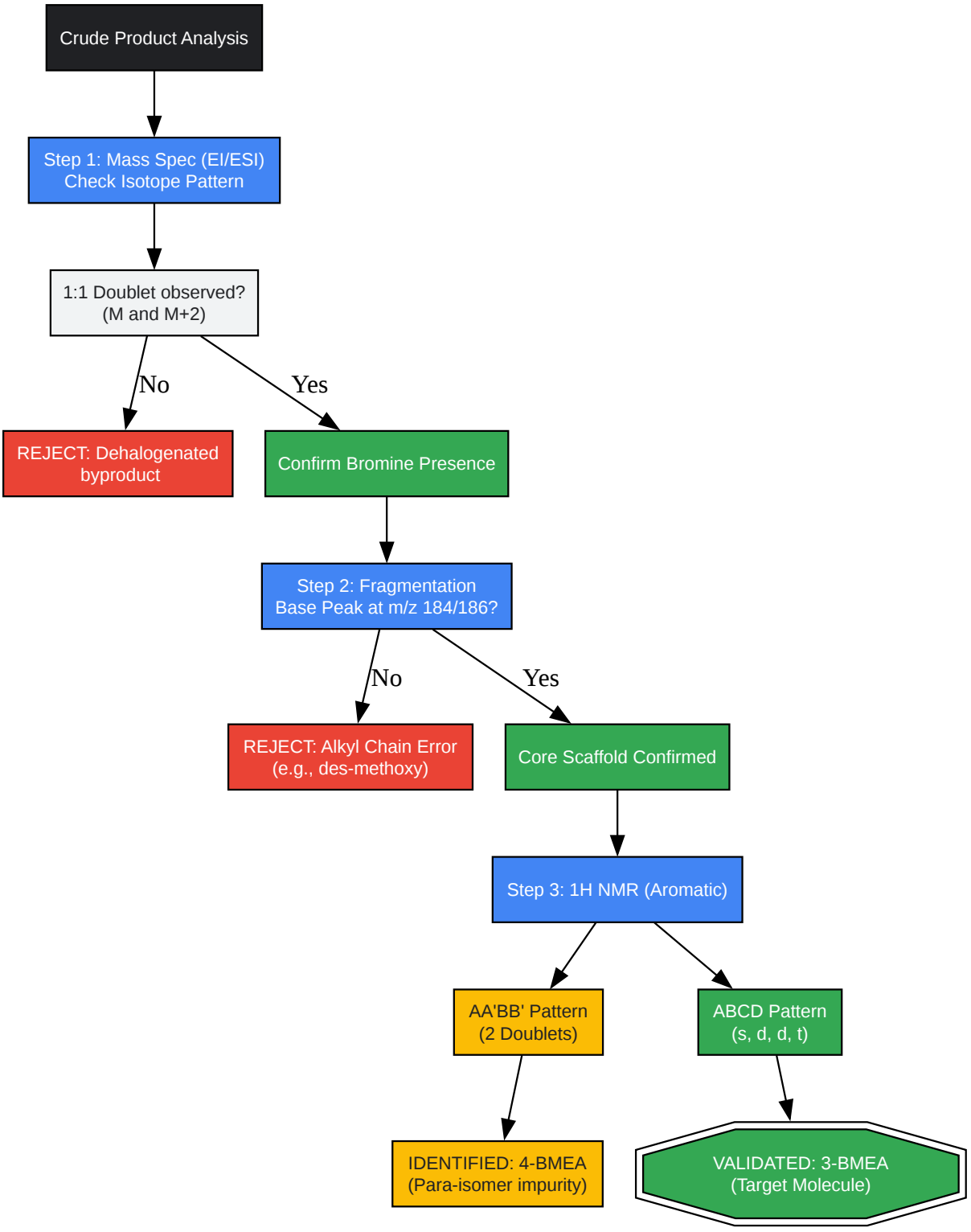

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Caption: Analytical decision tree for distinguishing 3-BMEA from dehalogenated byproducts and regioisomers.

Detailed Experimental Protocols

To ensure reproducibility, the following protocols are standardized for high-resolution characterization.

Protocol A: NMR Sample Preparation

Objective: Eliminate concentration effects on chemical shifts.

- Massing: Weigh 10.0 mg (±0.5 mg) of the amine oil/solid into a clean vial.
- Solvation: Add 0.6 mL of CDCl

  (containing 0.03% TMS as internal standard).
  - Note: If the sample is a hydrochloride salt, add 1 drop of NaOD/D

    O or perform a free-base extraction first, as ammonium salts shift the

    -proton signal significantly.
- Homogenization: Vortex for 15 seconds. Ensure no suspended solids remain.
- Acquisition:
  - Scans: 16 (minimum) to resolve the aromatic triplet.
  - Delay (D1): 1.0 second.
  - Pulse Angle: 30°.[4]

Protocol B: HPLC-MS Method

Objective: Purity assessment and regioisomer separation.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm, 4.6 x 100 mm).

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- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic absorption) and MS (ESI+).
- Expected Performance:
  - 3-BMEA typically elutes slightly later than the 4-BMEA isomer on C18 columns due to the higher lipophilicity associated with the meta-substitution geometry preventing efficient solvation compared to the more polarizable para-isomer vector.

Comparative Performance Data

When selecting a building block for library synthesis, the stability and reactivity of 3-BMEA differ from its analogs.

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Parameter	3-BMEA (Meta)	4-BMEA (Para)	Implication for Research
Steric Hindrance	Moderate	Low	3-BMEA may show slower kinetics in nucleophilic substitutions at the amine due to the closer proximity of the bulky bromine to the side chain in folded conformations.
Metabolic Stability	High	Moderate	Meta-halogens often block metabolic hydroxylation at the most reactive sites, potentially increasing half-life in drug discovery scaffolds [1].
Crystallinity	Lower (often oil)	Higher (often solid)	3-BMEA is more difficult to crystallize as a free base; isolation as an HCl or Oxalate salt is recommended for storage [2].

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